Application Notes and Protocols for Biocompatibility Studies of Succinate-Based Plasticizers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Ethyl isopentyl succinate*
CAS No.:	*28024-16-0*
Cat. No.:	*B1197662*

Get Quote

Introduction: The Imperative for Biocompatible Plasticizers

The paradigm shift in the medical device and pharmaceutical industries towards safer, more sustainable materials has propelled the development of alternatives to traditional phthalate-based plasticizers.[1][2][3] Succinate-based plasticizers, derived from bio-based succinic acid, have emerged as promising candidates due to their favorable toxicological profiles and performance characteristics.[1][4] These plasticizers are integral components in a myriad of medical applications, including flexible PVC medical tubing, blood bags, and drug delivery systems, where they impart necessary flexibility and durability.[1] However, their intimate contact with biological systems necessitates a rigorous evaluation of their biocompatibility to ensure patient safety.[5][6]

Biocompatibility, as defined by the U.S. Food and Drug Administration (FDA), is the ability of a medical device to perform with an appropriate host response in a specific application.[7][8] This means that the material, and any substances that may leach from it, should not elicit any

© 2026 BenchChem. All rights reserved.

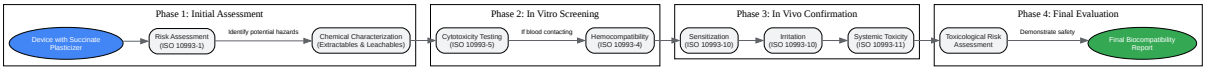
adverse local or systemic effects, such as cytotoxicity, sensitization, irritation, or thrombogenicity.[5] For succinate-based plasticizers, a key consideration is their potential to migrate from the polymer matrix and interact with surrounding tissues and fluids.[9][10][11] Therefore, a comprehensive biocompatibility assessment is not merely a regulatory hurdle but a fundamental aspect of material science and drug development, safeguarding patient well-being.

This document provides a detailed guide for researchers, scientists, and drug development professionals on conducting biocompatibility studies of succinate-based plasticizers. It outlines the scientific rationale, detailed protocols for key assays, and a risk-based approach to evaluation, aligning with international standards such as the ISO 10993 series.[12][13]

A Risk-Based Approach to Biocompatibility Evaluation

The evaluation of biocompatibility should not be a one-size-fits-all checklist. Instead, a risk management process, as advocated by ISO 10993-1, should be adopted.[5][14] This approach considers the nature and duration of body contact, the chemical composition of the material, and any existing data. For medical devices plasticized with succinate-based compounds, the risk assessment should focus on the potential for leachable substances to cause adverse effects.[9][15]

The following diagram illustrates a general workflow for the biocompatibility assessment of a medical device containing a succinate-based plasticizer.



Click to download full resolution via product page

Caption: A risk-based workflow for the biocompatibility evaluation of succinate-based plasticizers.

Key Biocompatibility Endpoints and Protocols

The following sections detail the critical biocompatibility tests for succinate-based plasticizers, providing both the scientific rationale and step-by-step protocols.

In Vitro Cytotoxicity: The First Line of Defense

Scientific Rationale: Cytotoxicity assays are rapid, sensitive, and cost-effective screening tools to assess the general toxicity of a material at the cellular level.[7][16] These tests determine if a material or its extracts can cause cell death or inhibit cell growth.[17] For succinate-based plasticizers, cytotoxicity testing is crucial to evaluate the potential adverse effects of any leachable components. The ISO 10993-5 standard outlines several methods for cytotoxicity testing.[16][18]

Protocol: Elution Test (based on ISO 10993-5)

This method is particularly relevant for assessing the potential toxicity of leachables from plasticized materials.

Materials:

- Test sample (polymer containing succinate-based plasticizer)
- Negative control (e.g., high-density polyethylene)
- Positive control (e.g., organotin-stabilized PVC)
- Mammalian cell line (e.g., L929 mouse fibroblasts)
- Cell culture medium (e.g., MEM with 10% fetal bovine serum)
- Extraction vehicle (culture medium)
- Sterile extraction vessels
- Incubator (37°C, 5% CO2)
- Microplate reader

© 2026 BenchChem. All rights reserved.

- MTT reagent (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide)
- Solubilization solution (e.g., isopropanol)

Procedure:

- Sample Preparation: Prepare the test and control materials with a surface area to volume ratio of 6 cm^2/mL of extraction vehicle, as specified in ISO 10993-12.[19]
- Extraction: Place the prepared samples in sterile extraction vessels with the culture medium. Incubate at 37°C for 24 hours.[19]
- Cell Seeding: Seed L929 cells into a 96-well plate at a density of 2 x 10^4 cells/well and incubate for 24 hours to allow for cell attachment.[20]
- Exposure: Remove the culture medium from the wells and replace it with the extracts from the test sample, negative control, and positive control. Include a blank control with fresh culture medium.
- Incubation: Incubate the plate for 24 hours at 37°C in a 5% CO2 incubator.[20]
- MTT Assay:
  - Remove the extract-containing medium from the wells.
  - Add MTT solution to each well and incubate for 2-4 hours.
  - Remove the MTT solution and add a solubilization solution to dissolve the formazan crystals.
  - Read the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the blank control. A reduction in cell viability of more than 30% is generally considered a cytotoxic effect.

Data Interpretation:

© 2026 BenchChem. All rights reserved.

Result	Cell Viability	Interpretation
Pass	≥ 70%	Non-cytotoxic
Fail	< 70%	Potentially cytotoxic

Hemocompatibility: Assessing Blood-Material Interactions

Scientific Rationale: For devices that come into contact with blood, such as intravenous tubing and blood bags, assessing hemocompatibility is critical.[8][21] The ISO 10993-4 standard provides a framework for selecting appropriate tests for interactions with blood.[7] Key concerns include hemolysis (red blood cell rupture), thrombosis (clot formation), and complement activation.[21][22][23]

Protocol: In Vitro Hemolysis Assay (Direct Contact Method, based on ASTM F756)

Materials:

- Test sample (polymer with succinate-based plasticizer)
- Positive control (e.g., water for injection)
- Negative control (e.g., saline)
- Freshly collected human blood with anticoagulant (e.g., citrate)
- Phosphate-buffered saline (PBS)
- Spectrophotometer

Procedure:

- Sample Preparation: Prepare the test material in triplicate.
- Blood Preparation: Dilute the anticoagulated blood with PBS.

© 2026 BenchChem. All rights reserved.

- Incubation: Place the test material in a tube with the diluted blood. Incubate at 37°C for a specified time (e.g., 2 hours) with gentle agitation.
- Centrifugation: Centrifuge the tubes to pellet the red blood cells.
- Absorbance Measurement: Carefully collect the supernatant and measure the absorbance of free hemoglobin at a specific wavelength (e.g., 540 nm) using a spectrophotometer.
- Calculation: Calculate the percentage of hemolysis using the following formula:

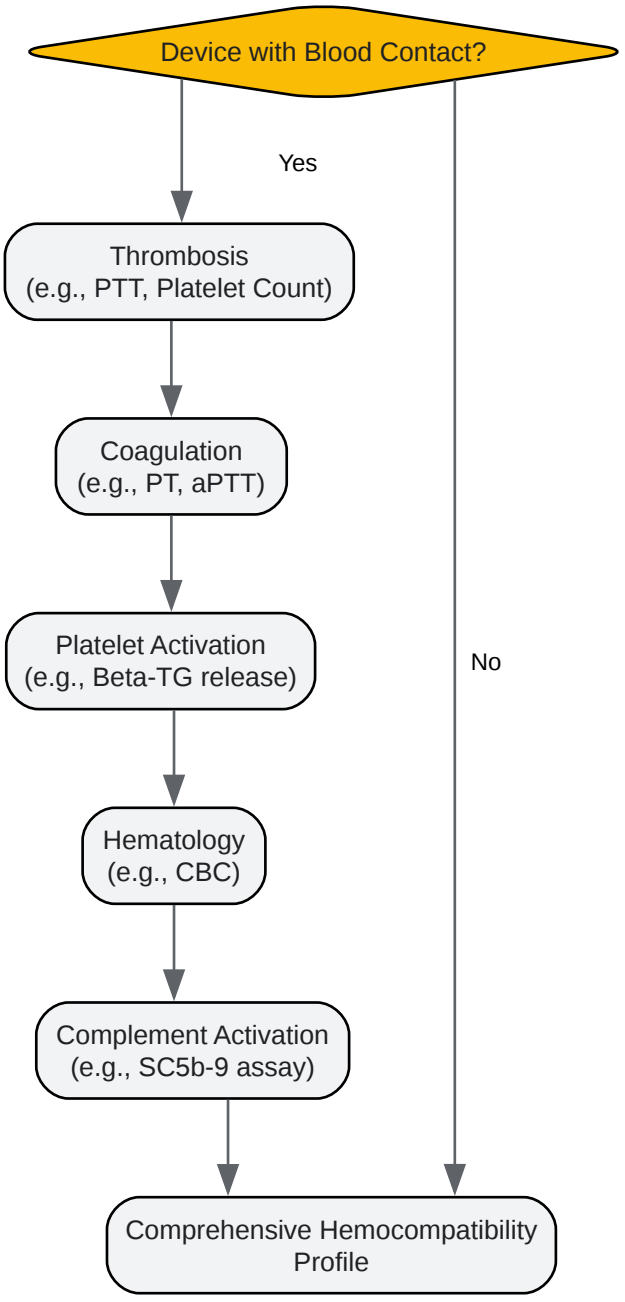
  % Hemolysis = [(Absorbance of test sample - Absorbance of negative control) / (Absorbance of positive control - Absorbance of negative control)] x 100

Data Interpretation (according to ISO 10993-4):

Hemolysis Percentage	Interpretation
0-2%	Non-hemolytic
2-5%	Slightly hemolytic
>5%	Hemolytic

The following diagram illustrates the decision-making process for hemocompatibility testing.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision tree for selecting hemocompatibility tests based on ISO 10993-4.

Extractables and Leachables: Identifying Potential Migrants

Scientific Rationale: Extractables are compounds that can be extracted from a material under aggressive laboratory conditions, while leachables are compounds that migrate from the

© 2026 BenchChem. All rights reserved.

material under normal use conditions.[11][15] For plasticized materials, it is crucial to identify and quantify any substances that could leach into the patient, including the plasticizer itself, its degradation products, and other additives.[9][10][24] This information is vital for the toxicological risk assessment.[11]

Protocol: A General Approach to Extractables and Leachables Studies

1. Extraction Study (Simulated Use):

- Select extraction solvents that mimic the polarity of the drug product or biological fluid.
- Choose extraction conditions (time and temperature) that are at least as aggressive as the intended clinical use.
- Commonly used techniques include reflux, Soxhlet, and sonication.

2. Analytical Characterization:

- Employ a range of analytical techniques to identify and quantify the extractables.
  - Gas Chromatography-Mass Spectrometry (GC-MS): For volatile and semi-volatile organic compounds.
  - Liquid Chromatography-Mass Spectrometry (LC-MS): For non-volatile organic compounds.
  - Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): For elemental impurities.

3. Leachable Study (Real-time/Accelerated):

- Store the final product (e.g., drug in its plasticized container) under real-time and accelerated stability conditions.
- Periodically sample and analyze the product for the presence of leachables identified in the extractables study.

4. Toxicological Risk Assessment:

© 2026 BenchChem. All rights reserved.

- Once leachables are identified and quantified, a toxicological risk assessment is performed to determine the potential for adverse health effects. This involves calculating the patient's daily intake of each leachable and comparing it to established safety thresholds.

Conclusion: Ensuring the Biocompatibility of a New Generation of Plasticizers

Succinate-based plasticizers represent a significant advancement in the development of safer medical materials. However, their adoption necessitates a thorough and scientifically sound evaluation of their biocompatibility. By following a risk-based approach and employing validated testing protocols as outlined in this guide, researchers and developers can confidently assess the safety of these materials. The integration of in vitro screening, chemical characterization, and, when necessary, in vivo studies provides a comprehensive framework for ensuring that medical devices and drug products plasticized with succinate-based compounds are safe and effective for their intended use, ultimately protecting patient health.

References

- U.S. Food and Drug Administration. (2024, September 19). Biocompatibility Assessment Resource Center. [Link]
- MDPI. (2022, March 23). Effective, Environmentally Friendly PVC Plasticizers Based on Succinic Acid. [Link]
- Greenlight Guru. (2024, July 13). Biocompatibility Testing for Medical Devices: Complete Guide. [Link]
- Frontiers in Bioengineering and Biotechnology. (2024, January 8). The “Big Three” in biocompatibility testing of medical devices: implementation of alternatives to animal experimentation—are we there yet?[Link]
- Roquette. BIOSUCCINIUM® sustainable succinic acid. [Link]
- Intertek. Extractables and Leachables Testing. [Link]
- U.S. Food and Drug Administration. (2023, September 7). Basics of Biocompatibility: Information Needed for Assessment by the FDA. [Link]

© 2026 BenchChem. All rights reserved.

- National Institutes of Health. (n.d.). Toxic or not toxic? The specifications of the standard ISO 10993-5 are not explicit enough to yield comparable results in the cytotoxicity assessment of an identical medical device. [Link]
- U.S. Food and Drug Administration. (2023, September 8). Use of International Standard ISO 10993-1, "Biological evaluation of medical devices - Part 1: Evaluation and testing within a risk management process". [Link]
- PubMed. (2023, July 13). Exposure to the non-phthalate plasticizer di-heptyl succinate is less disruptive to C57bl/6N mouse recovery from a myocardial infarction than DEHP, TOTM or related di-octyl succinate. [Link]
- Medical Device and Diagnostic Industry. (n.d.). A Practical Guide to ISO 10993-4: Hemocompatibility. [Link]
- National Institutes of Health. (n.d.). A Brief Review of Poly (Butylene Succinate) (PBS) and Its Main Copolymers: Synthesis, Blends, Composites, Biodegradability, and Applications. [Link]
- PubMed. (2025, June 10). Plasticizers Analysis in Extractables and Leachables by Gas Chromatography-Mass Spectrometry with Parallel Polyarc®/Flame Ionization Detector. [Link]
- Johner Institute. (2022, March 31). Cytotoxicity testing & ISO 10993-5: 7 tips for laboratory selection. [Link]
- MDPI. (2024, December 13). ISO 10993-4 Compliant Hemocompatibility Evaluation of Gellan Gum Hybrid Hydrogels for Biomedical Applications. [Link]
- ResearchGate. (2025, August 6). Poly(butylene succinate)-based polyesters for biomedical applications: A review. [Link]
- AZoM. (2024, August 22). How to Determine Leachables and Extractables in Polymers. [Link]
- De Gruyter. (n.d.). Recent insight into the biomedical applications of polybutylene succinate and polybutylene succinate-based materials. [Link]

© 2026 BenchChem. All rights reserved.

- International Organization for Standardization. (n.d.). ISO 10993-5:2009 Biological evaluation of medical devices — Part 5: Tests for in vitro cytotoxicity. [Link]
- ResearchGate. (2025, August 9). In vitro hemocompatibility testing of biomaterials according to the ISO 10993-4. [Link]
- ResolveMass Laboratories Inc. (2025, August 8). Extractables vs Leachables in Medical Devices. [Link]
- Packtox. (n.d.). In vitro cytotoxic effects of DEHP-alternative plasticizers and their primary metabolites on a L929 cell line. [Link]
- National Institutes of Health. (2018, July 16). Blood-Contacting Biomaterials: In Vitro Evaluation of the Hemocompatibility. [Link]
- Google Patents. (n.d.).
- AIP Precision Machining. (2025, November 5). Biocompatible Plastics Guide for Implantable Medical Devices. [Link]
- ResearchGate. (2025, November 19). The Unwelcoming Truth Behind Plasticizers in Healthcare. [Link]
- ResearchGate. (2022, August 12). (PDF) Study on properties and biocompatibility of poly (butylene succinate) and sodium alginate biodegradable composites for biomedical applications. [Link]
- BioProcess International. (n.d.). Recommendations for Extractables and Leachables Testing. [Link]
- TÜV SÜD. (n.d.). ISO 10993 webinar series: Aspects of in-vitro Hemocompatibility Testing (Part 6 of 7). [Link]
- NAMSA. (2025, February 19). Phthalates in Medical Devices: Context and European Regulatory Requirements. [Link]
- RIVM Publications Repository. (n.d.). In vitro and in vivo (cyto)toxicity assays using PVC and LDPE as model materials. [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. namsa.com [namsa.com]
- 4. roquette.com [roquette.com]
- 5. greenlight.guru [greenlight.guru]
- 6. fda.gov [fda.gov]
- 7. specialchem.com [specialchem.com]
- 8. mddionline.com [mddionline.com]
- 9. Extractables and Leachables Testing [intertek.com]
- 10. Plasticizers Analysis in Extractables and Leachables by Gas Chromatography-Mass Spectrometry with Parallel Polyarc®/Flame Ionization Detector - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. azom.com [azom.com]
- 12. The “Big Three” in biocompatibility testing of medical devices: implementation of alternatives to animal experimentation—are we there yet? - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Biocompatible Plastics Guide for Implantable Medical Devices [aipprecision.com]
- 14. fda.gov [fda.gov]
- 15. resolvemass.ca [resolvemass.ca]
- 16. blog.johner-institute.com [blog.johner-institute.com]
- 17. packtox.fr [packtox.fr]
- 18. nhiso.com [nhiso.com]
- 19. Toxic or not toxic? The specifications of the standard ISO 10993-5 are not explicit enough to yield comparable results in the cytotoxicity assessment of an identical medical device - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 20. rivm.openrepository.com [rivm.openrepository.com]
- 21. Blood-Contacting Biomaterials: In Vitro Evaluation of the Hemocompatibility - PMC [pmc.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. researchgate.net [researchgate.net]
- 24. bioprocessintl.com [bioprocessintl.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Biocompatibility Studies of Succinate-Based Plasticizers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197662/docs#application-notes-and-protocols-for-biocompatibility-studies-of-succinate-based-plasticizers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.